

Diarylanilide Yellow crystal structure comparison related pigments

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Compound Focus: Diarylanilide Yellow

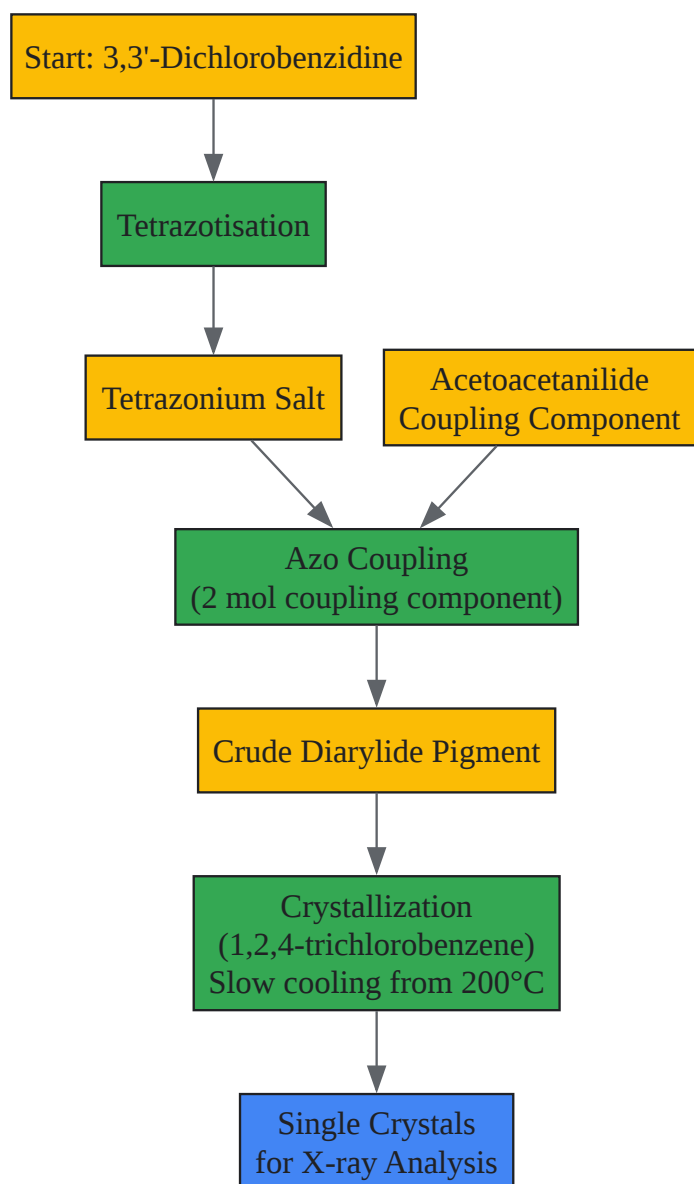
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Synthesis and Crystallization

The core synthesis involves tetrazotisation of **3,3'-dichlorobenzidine** followed by azo coupling with specific acetoacetanilide derivatives [1] [2]. Single crystals suitable for X-ray diffraction analysis are typically grown from high-boiling-point organic solvents like **1,2,4-trichlorobenzene** through slow cooling over several days [1].

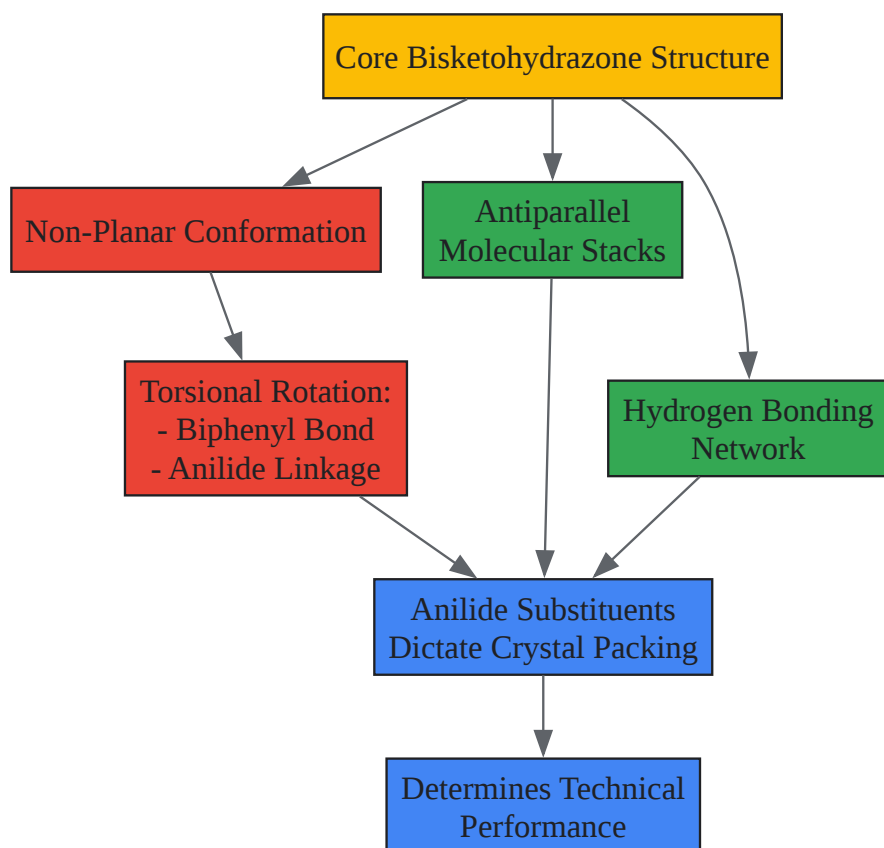


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Molecular and Crystal Structure Features

Diarylide Yellow pigments exist exclusively in the **bisketohydrazone tautomeric form** in solid state [1] [2]. The molecular conformation is non-planar, with torsional rotations around central biphenyl bond and anilide linkage [1]. Crystal structures are characterized by:

- **Intermolecular hydrogen bonding** networks involving ketohydrazone groups [1]
- Molecules packed in **stacked columns** with antiparallel arrangement [2]
- Substituents on anilide rings significantly influence crystal packing and intermolecular interactions [2]



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Comparative Crystal Structure Data

Table 1: Crystallographic Parameters of Diarylide Yellow Pigments

Pigment	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	β (°)	Reference
PY12	Monoclinic	P 1 21/n 1	17.850	7.37	-	-	[1]
PY13	Monoclinic	P 1 21/n 1	18.631	7.450	21.512	98.15	[2]
PY14	Monoclinic	P 1 21/n 1	18.906	7.410	21.173	96.96	[2]
PY63	Monoclinic	P 1 21/n 1	19.235	7.399	21.387	99.73	[2]

Performance Characteristics Comparison

Table 2: Technical Performance of Diarylide Yellow Pigments

Pigment	Anilide Substituents	Color Strength	Transparency	Solvent Resistance	Lightfastness	Primary Applications	Reference
PY12	None (unsubstituted)	Moderate	High	Moderate	Lower	Low-cost printing inks	[2] [3]
PY13	2,4-dimethyl	High	High	Good	Good (mid-shade)	European 4-color process printing	[2]
PY14	2-methyl	High	High	Good	Good	Printing inks	[2]
PY63	2-chloro	-	-	-	Inferior	Limited use printing inks	[2]

Key Experimental Protocols

X-ray Crystal Structure Determination

- Crystal Growth:** Dissolve crude pigment in 1,2,4-trichlorobenzene, heat to 200°C with stirring, then cool slowly over several days [1]
- Data Collection:** Use Mo K α radiation ($\lambda=0.7107 \text{ \AA}$), measure at room temperature [1]
- Structure Solution:** Direct methods, refined by full-matrix least-squares [1]

Performance Testing Methodologies

- Color Strength:** Visual comparison and spectrophotometric analysis against standards
- Solvent Resistance:** Test migration and bleeding in various organic media [3]
- Lightfastness:** Expose samples to standardized light sources, measure color change over time [2]

Critical Performance Insights

- Structural Determinants:** ortho-Methyl groups in PY13 and PY14 create more optimal crystal packing versus unsubstituted PY12, explaining superior color strength and solvent resistance [2]
- Application Trade-offs:** High transparency makes these pigments ideal for printing inks, but lightfastness limitations restrict outdoor applications [2]
- Commercial Significance:** PY13 represents the most commercially important pigment, providing optimal balance of properties for process printing [2]

Conclusion for Researchers

The crystal engineering of **Diarylanilide Yellow** pigments demonstrates how subtle changes in molecular structure, particularly anilide ring substituents, profoundly impact solid-state packing and commercial performance. PY13 with 2,4-dimethyl substituents offers the optimal balance of color strength, transparency, and fastness properties for demanding printing applications.

Future development could explore novel substituent patterns and composite materials, like the PY13/SiO₂ core-shell particles that enhance solvent resistance for electrophoretic display applications [3].

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